

Physicochemical properties of Methylnissolin for experimental design

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methylnissolin*

Cat. No.: *B149853*

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Methylnissolin: A Technical Guide for Experimental Design

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylnissolin, also known as Astrapterocarpan, is an isoflavonoid with a pterocarpan core structure.^[1] Primarily isolated from plants of the *Astragalus* genus, it has garnered significant interest within the scientific community for its diverse pharmacological activities.^[1] This technical guide provides a comprehensive overview of the physicochemical properties of **Methylnissolin**, detailed experimental protocols for investigating its biological effects, and a visual representation of the key signaling pathways it modulates. This document is intended to serve as a foundational resource for researchers designing experiments to explore the therapeutic potential of this promising natural compound.

Physicochemical Properties of Methylnissolin

A thorough understanding of the physicochemical properties of a compound is fundamental for proper experimental design, including formulation, dosage, and interpretation of results. The key properties of **Methylnissolin** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₅	[1]
Molecular Weight	300.30 g/mol	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Predicted logP	2.45	[1]
Solubility	Soluble in DMSO	
Appearance	Solid	
Purity	Typically ≥98% for commercial samples	

Note on Solubility: While readily soluble in dimethyl sulfoxide (DMSO), detailed quantitative solubility data in other common laboratory solvents such as water, ethanol, and methanol is not extensively reported in the literature. It is recommended to perform solubility tests in the desired solvent system for your specific experimental needs. The predicted octanol-water partition coefficient (logP) of 2.45 suggests that **Methylnissolin** is a lipophilic compound.[1]

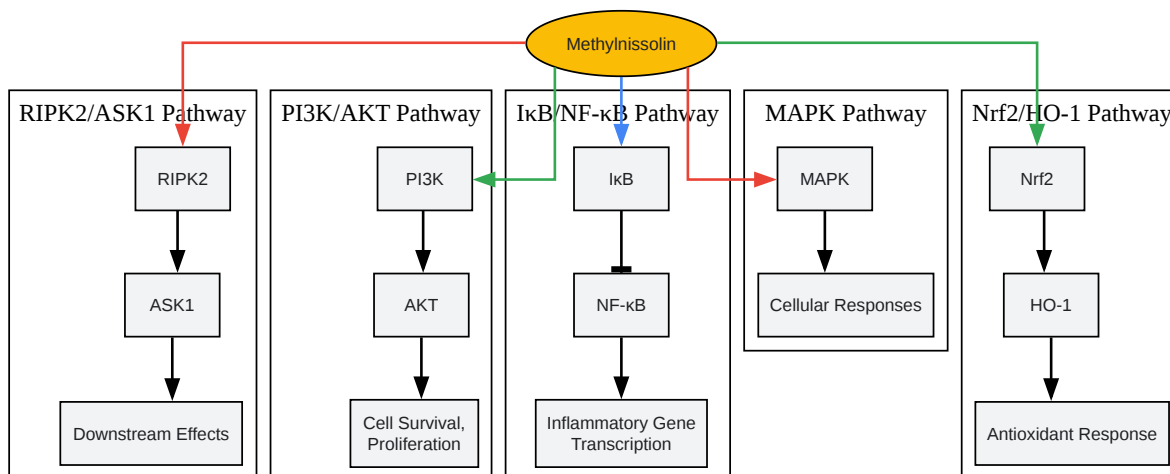
Key Signaling Pathways Modulated by Methylnissolin

Methylnissolin has been shown to exert its biological effects by modulating several key intracellular signaling pathways. These pathways are central to cellular processes such as inflammation, oxidative stress, and cell survival. The primary signaling cascades influenced by **Methylnissolin** include:

- Receptor-Interacting Protein Kinase 2 (RIPK2)/Apoptosis Signal-regulating Kinase 1 (ASK1)
- Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt)
- Inhibitor of nuclear factor kappa-B (IκB)/Nuclear Factor kappa-B (NF-κB)
- Mitogen-Activated Protein Kinase (MAPK)

- Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme oxygenase-1 (HO-1)[1]

The interplay between these pathways contributes to the anti-inflammatory, antioxidant, and potential antitumor activities of **Methylnissolin**.^[1]



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Caption: Signaling pathways modulated by **Methylnissolin**.

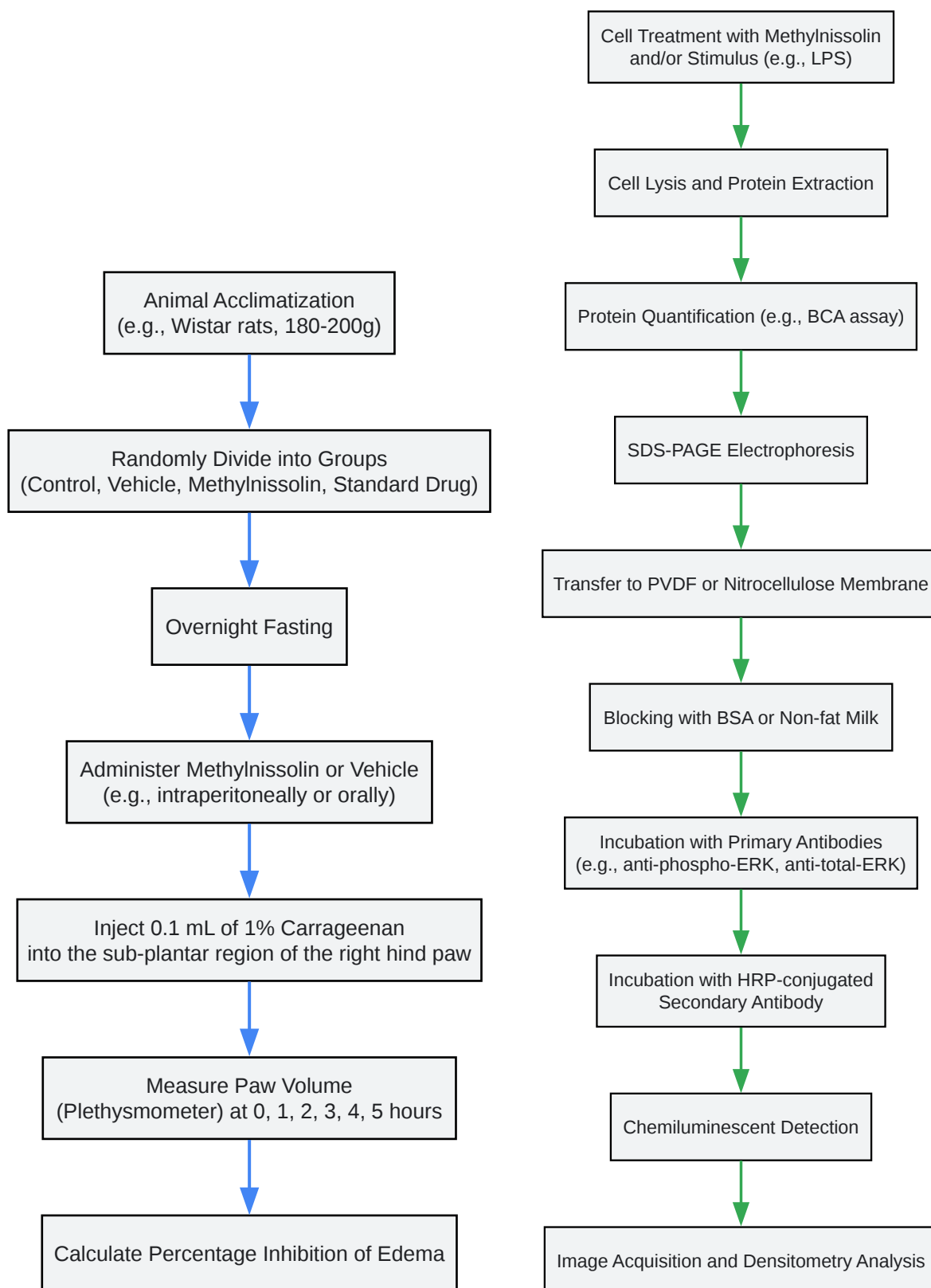
Experimental Protocols

This section provides detailed methodologies for key experiments to assess the biological activities of **Methylnissolin**.

In Vivo Anti-inflammatory Activity: Carrageenan-Induced Paw Edema

This widely used model assesses the acute anti-inflammatory potential of a compound.

Workflow:



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References

- 1. A Natural Compound Methylnissolin: Physicochemical Properties, Pharmacological Activities, Pharmacokinetics and Resource Development - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical properties of Methylnissolin for experimental design]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149853#physicochemical-properties-of-methylnissolin-for-experimental-design]

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